

Undec-3-en-6-one: Structural Characterization, Synthesis, and Chemical Properties[1]

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Compound of Interest

Compound Name: Undec-3-en-6-one

CAS No.: 821799-91-1

Cat. No.: B14216805

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Chemical Identity and Structural Analysis[1][2]

Undec-3-en-6-one is a linear C11 unsaturated ketone characterized by a carbonyl group at the C6 position and a double bond at the C3 position.[1] Structurally, it is classified as a [ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)

-unsaturated ketone (homoconjugated), where the alkene and carbonyl functionalities are separated by a single methylene bridge (

hybridized carbon at C5).

Nomenclature and Identifiers

- IUPAC Name: **Undec-3-en-6-one**[1][2]
- Molecular Formula:[ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)
- Molecular Weight: 168.28 g/mol [1]

- SMILES:CCCCC(=O)CC=CCC (Note: Stereochemistry at C3 can be E or Z)
- Key Structural Feature: The "skipped" enone motif (non-conjugated).[1]

Structural Significance

Unlike thermodynamically stable [ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)

-unsaturated ketones (conjugated), **Undec-3-en-6-one** possesses a reactive methylene group at C5 (doubly activated by the adjacent vinyl and carbonyl groups). This makes the molecule a kinetic product in many synthesis pathways, prone to isomerization into the conjugated Undec-4-en-6-one under acidic or basic conditions.[1]

Feature	Description
Hybridization	C3, C4, C6 (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">); C1, C2, C5, C7-C11 (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">)
Isomerism	cis (Z) and trans (E) isomers exist at the C3=C4 bond.
Lipophilicity	High (long alkyl chain C7-C11).[1]

Chemical Synthesis Protocols

Synthesis of [ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)

-unsaturated ketones requires specific conditions to prevent the migration of the double bond into conjugation with the carbonyl. Two primary routes are detailed below: Transition Metal Catalyzed Coupling and Classical Alkylation.

Route A: Ruthenium-Catalyzed Coupling (Trost-Type)

Recent literature in Chemical Communications highlights the use of Ruthenium catalysts (e.g., [ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)

) to synthesize substituted undecenones. This method allows for mild coupling of allylic alcohols or similar precursors with ketones, preserving the non-conjugated double bond.[\[1\]](#)

Mechanism: The reaction proceeds via a Ruthenium-hydride species that facilitates the insertion of the alkene chain without thermodynamic equilibration to the conjugated isomer.[\[1\]](#)

Experimental Protocol (Adapted for Research):

- Reagents: 1 equivalent of the allylic precursor, 0.05 eq [\[1\]](#), Benzene or Toluene solvent.
- Conditions: Reflux under [\[1\]](#) atmosphere for 1–4 hours.
- Work-up: Evaporate solvent; purify via flash chromatography on silica gel (Eluent: 5% EtOAc/Hexane).
- Yield: Typically 40–60% depending on scale and precursor purity.[\[1\]](#)

Route B: Classical Alkylation (Kinetic Control)

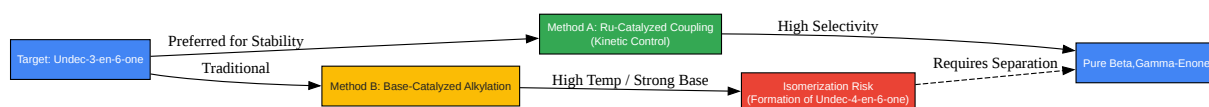
A more traditional approach involves the alkylation of a specific enolate or the reaction of an organometallic reagent with a nitrile/amide, followed by hydrolysis.[\[1\]](#)

Step-by-Step Workflow:

- Preparation: Generate the enolate of 2-octanone (or relevant fragment) using LDA at -78°C to ensure kinetic control.
- Alkylation: Add 1-bromo-2-butene (or C4 allylic halide) slowly.
- Quench: Quench rapidly with dilute HCl at low temperature to prevent base-catalyzed isomerization.

Synthesis Logic Diagram

The following Graphviz diagram illustrates the decision matrix for synthesizing **Undec-3-en-6-one** versus its conjugated isomer.



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Caption: Synthesis decision tree highlighting the risk of isomerization in classical base-catalyzed routes versus transition metal catalysis.

Physical & Chemical Properties[1][2]

The properties of **Undec-3-en-6-one** are dominated by its chain length and the position of the unsaturation.[1]

Quantitative Data Table

Property	Value (Estimated/Observed)	Notes
Boiling Point	~230–240 °C (at 760 mmHg)	Extrapolated from Undecan-6-one and nonenone analogs.[1]
Density	~0.84 g/mL	Typical for C11 unsaturated ketones.[1]
Solubility	Insoluble in water; Soluble in EtOH, DCM, Hexane.[1]	Highly lipophilic tail (C7-C11). [1]
Refractive Index	ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">	
Flash Point	>90 °C	Predicted based on MW.

Reactivity Profile

- Isomerization: In the presence of acid (ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">) or base (), the C3 double bond migrates to C4 to form the conjugated system (Undec-4-en-6-one). This reaction is driven by the resonance stabilization energy of the enone system (~3-4 kcal/mol).[1]
- Nucleophilic Addition: The carbonyl at C6 is susceptible to nucleophilic attack (e.g., Grignard reagents, hydrides).[1] Unlike conjugated enones, **Undec-3-en-6-one** does not undergo Michael addition (1,4-addition) directly unless it first isomerizes.[1]
- Oxidation: The alkene at C3 is prone to ozonolysis or epoxidation.[1]

Spectroscopic Characterization

Accurate identification requires distinguishing the ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">

-isomer from the

-isomer.

Nuclear Magnetic Resonance (NMR)

Based on data from substituted analogs (e.g., 7-hydroxymethyl-3-undecen-6-one), the following signals are diagnostic:

- NMR (500 MHz,):
 - ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted"> 3.17 ppm (d, J=6.0 Hz): The methylene protons at C5 (). This is the critical diagnostic peak. In the conjugated isomer, this peak disappears/shifts. [1]

- `ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`
5.25–5.50 ppm (m): Vinyl protons at C3 and C4.
- `ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`
2.40 ppm (t): Methylene protons at C7 (alpha to ketone).
- `ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`
0.88 ppm (t): Terminal methyl group.
- NMR:
 - Carbonyl (C6): ~208–210 ppm (Typical for non-conjugated ketones).[\[1\]](#) Note: Conjugated enones appear further upfield (~198–200 ppm).[\[1\]](#)
 - Alkene (C3, C4): ~125–135 ppm.[\[1\]](#)

Infrared Spectroscopy (IR)

- Carbonyl Stretch (`ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`

) : 1715
.
 - Differentiation: A conjugated enone would show a stretch at ~1670–1685 `ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`

. The higher frequency here confirms the non-conjugated nature.[\[1\]](#)
- Alkene Stretch (`ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">`

) : 1640

(Weak).

Applications in Research

Fragrance and Flavor Chemistry

Unsaturated ketones with 8–12 carbons are frequently investigated for their olfactory properties.^[1] Undecenones often exhibit "green," "fatty," or "fruity" notes, similar to compounds found in galbanum oil or melon extracts.^[1]

Pheromone Synthesis

Undec-3-en-6-one serves as a structural scaffold for insect pheromones.^[1] The C11 chain length is common in Lepidoptera communication signals.^[1] Researchers utilize the non-conjugated double bond to introduce chirality or further functionalization (e.g., epoxidation) to match natural stereochemistry.^[1]

Pharmaceutical Intermediates

As seen in patent literature (EP1638913A1), [ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">](#)

-unsaturated ketones are intermediates in the synthesis of heterocycles. Cyclization of **Undec-3-en-6-one** can yield substituted furans or pyrroles, which are pharmacophores in anti-inflammatory drugs.^[1]

References

- Royal Society of Chemistry (RSC). Supplementary Information: Synthesis of substituted undecenones via Ruthenium catalysis. (Data derived from 7-Hydroxymethyl-3-undecen-6-one characterization). [\[Link\]](#)
- European Patent Office. EP1638913A1: Processes for preparing beta-hydroxy-ketones and alpha, beta-unsaturated ketones. [\[Link\]](#)^[1]

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Sources

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- [2. beta-lonylideneacetaldehyde|CAS 3917-41-7|RUO \[benchchem.com\]](#)
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